

# Introduction: Understanding the Profile of 1-tert-Butyl-4-chlorobenzene

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## Compound of Interest

Compound Name: 1-tert-Butyl-4-chlorobenzene

Cat. No.: B1583815

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**1-tert-Butyl-4-chlorobenzene** (CAS No. 3972-56-3) is a substituted aromatic compound utilized in organic synthesis as a building block and intermediate.<sup>[1]</sup> Its molecular structure, featuring a chlorinated benzene ring and a bulky tert-butyl group, dictates its reactivity and physicochemical properties, which in turn inform the necessary safety and handling protocols. <sup>[1]</sup> As with any specialized chemical, a thorough understanding of its hazard profile is not merely a regulatory formality but a cornerstone of responsible research and development. This guide provides a detailed examination of the safety precautions, handling procedures, and emergency responses required to work safely with this compound, grounded in the principles of causality and proactive risk mitigation.

## Section 1: Physicochemical Properties

The physical state and volatility of a chemical are primary determinants of its exposure risk. **1-tert-Butyl-4-chlorobenzene** is a solid at standard room temperature, transitioning to a liquid just above.<sup>[2]</sup> This low melting point means it may be handled as either a solid or a liquid, requiring versatile safety protocols. Its relatively high boiling point and flash point suggest it is not highly flammable, but it will burn if exposed to a significant ignition source.<sup>[2]</sup>

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>13</sub> Cl	[1]
Molecular Weight	168.66 g/mol	[1]
Appearance	White to colorless solid or clear liquid	[2]
Melting Point	36 °C	[2]
Boiling Point	211 °C at 760 mmHg	[2]
Flash Point	85 °C	[2]
Solubility	Insoluble in water; Soluble in common organic solvents	[3]

## Section 2: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication. **1-tert-Butyl-4-chlorobenzene** is classified as hazardous, warranting specific precautions to avoid adverse health effects.[1][2]

GHS Classification	Code	Hazard Statement	Practical Implication for Researchers
Pictogram	Exclamation Mark (GHS07)	Indicates that the substance may cause irritation, sensitization, or is acutely toxic.	
Signal Word	Warning	Denotes a less severe, but still significant, hazard.	
Acute Toxicity, Oral	H302	Harmful if swallowed	Ingestion must be strictly avoided. This reinforces the lab policy of no eating, drinking, or mouth pipetting.[4]
Skin Corrosion/Irritation	H315	Causes skin irritation	Direct skin contact must be prevented through the use of appropriate gloves and a lab coat. Prolonged or repeated exposure can lead to dermatitis.
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	Chemical splash goggles are mandatory to prevent contact with eyes, which could result in significant, painful irritation.
Specific target organ toxicity — Single exposure	H335	May cause respiratory irritation	Handling should occur in a well-ventilated area, preferably within

a certified chemical fume hood, to prevent inhalation of dust or vapors.[5]

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Data aggregated from multiple sources notifying the European Chemicals Agency (ECHA).[1]

## Section 3: Toxicological Profile

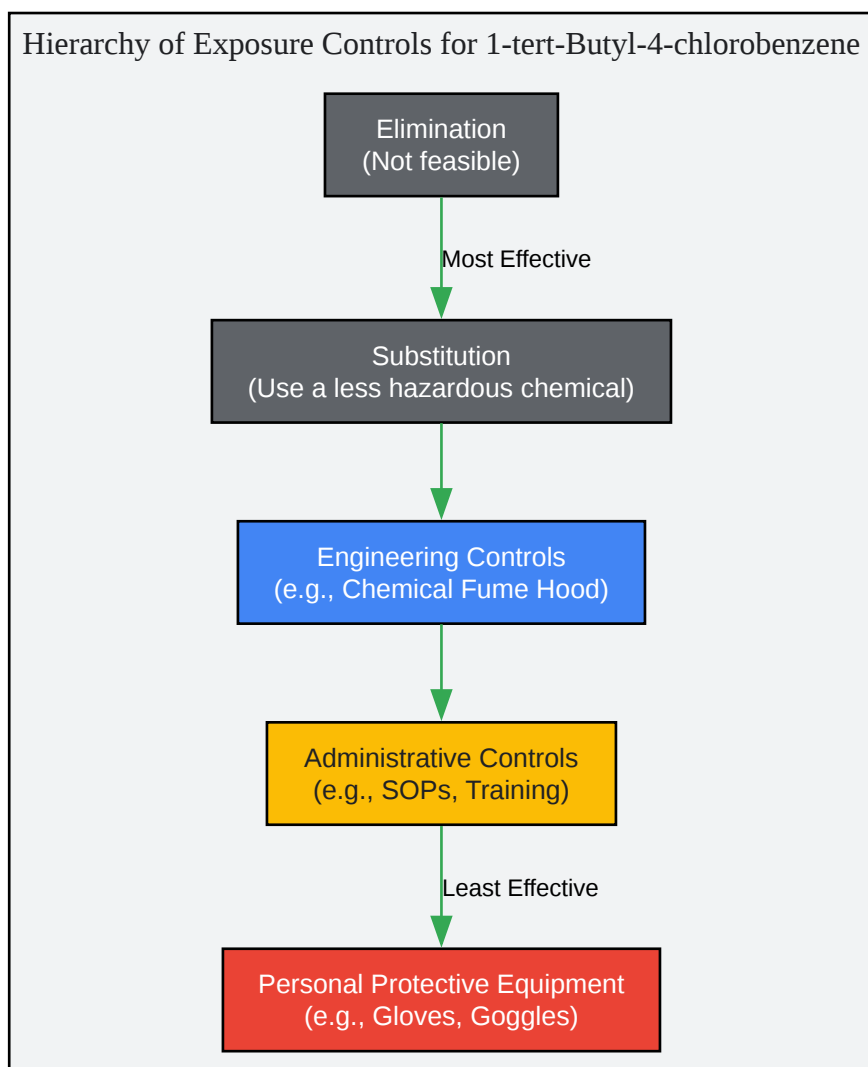
While specific, comprehensive toxicological studies (e.g., long-term carcinogenicity or reproductive toxicity) on **1-tert-Butyl-4-chlorobenzene** are not readily available in published literature, its hazard classification and structural similarity to other compounds provide a basis for a conservative risk assessment.[6]

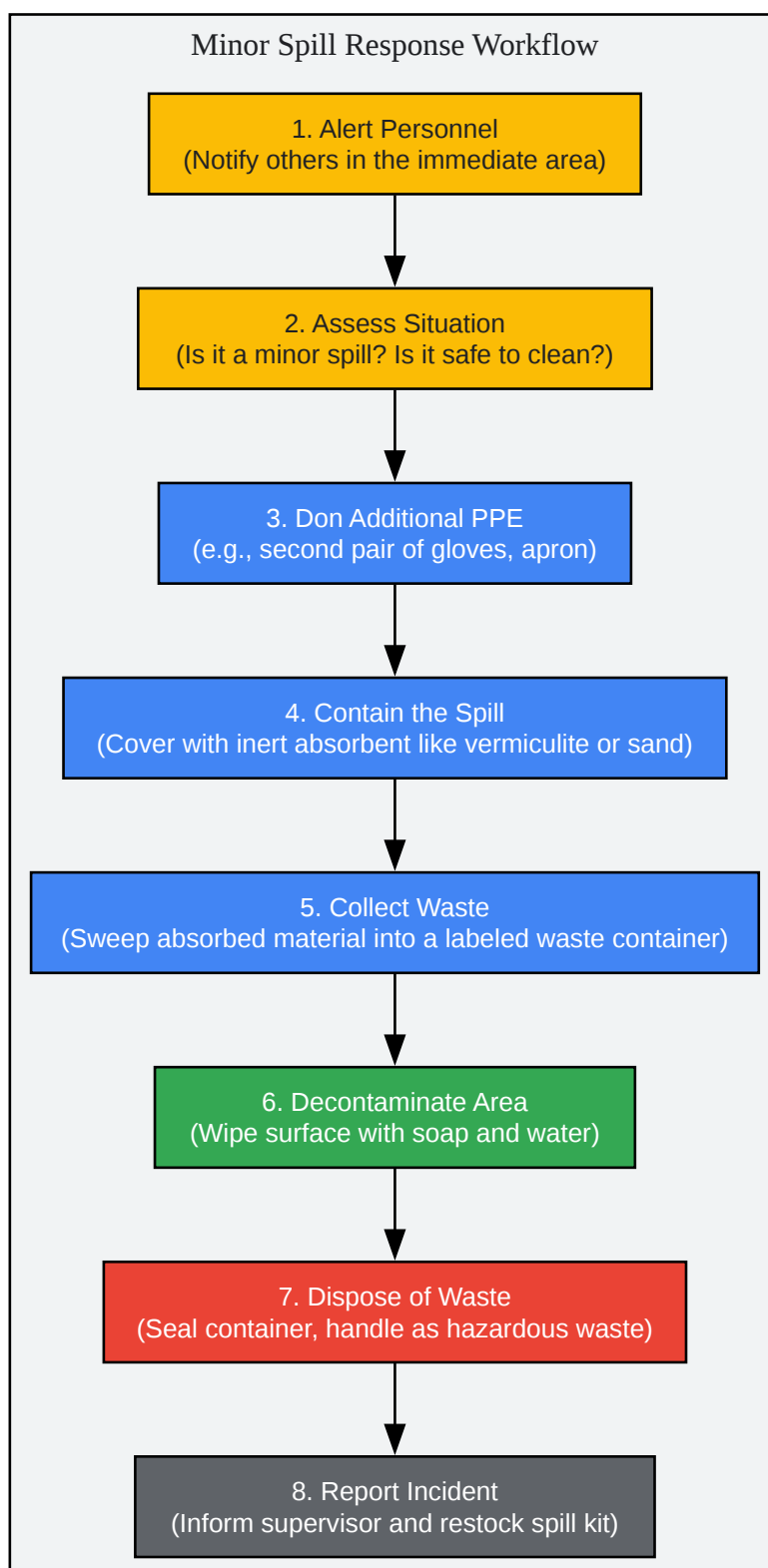
- **Acute Effects:** The primary acute hazards are irritation to the skin, eyes, and respiratory system, and toxicity upon ingestion, as defined by its GHS classification.[1][2]
- **Chronic Effects:** Data on chronic exposure is limited. However, structurally related chlorinated benzenes are known to potentially affect the liver, kidneys, and central nervous system with prolonged exposure.[7] The National Toxicology Program has conducted studies on chlorobenzene, which can serve as a reference for understanding the potential hazards of this class of compounds.[8][9] Therefore, minimizing chronic exposure through consistent adherence to engineering controls and PPE is a critical precautionary principle.
- **Carcinogenicity and Mutagenicity:** There is currently no specific data classifying **1-tert-Butyl-4-chlorobenzene** as a carcinogen or mutagen by major regulatory bodies like IARC or NTP. [6] Studies on related compounds, such as the metabolite tert-Butyl Alcohol (TBA), have been conducted, but direct extrapolation is not possible without further research.[10]

Given the data gaps, researchers must operate under the assumption that chronic exposure could be harmful and take all necessary precautions to minimize it.

## Section 4: Exposure Control and Personal Protective Equipment (PPE)

Controlling chemical exposure is achieved through a multi-layered approach known as the "Hierarchy of Controls." This framework prioritizes engineering and administrative controls over sole reliance on PPE.





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